

Protocol for Using Vesadol in Cell Culture Experiments: Information Not Available

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Compound of Interest

Compound Name:	Vesadol
CAS No.:	78837-97-5
Cat. No.:	B1200130

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A comprehensive search for information regarding the use of "**Vesadol**" in cell culture experiments has revealed that this product was a commercial pharmaceutical drug, not a compound intended for laboratory research. Publicly available scientific literature and technical documentation do not contain protocols, quantitative data, or information on signaling pathways related to the application of **Vesadol** in a cell culture context.

Vesadol was a medication that has been withdrawn from the market.^[1] Records indicate that its marketing authorization was abrogated in 2010, and it was withdrawn from the market on December 22, 2005.^{[1][2]} The active ingredients in **Vesadol** were Haloperidol and Buzepide (metiodide de).^[2]

Due to the nature of this product as a discontinued pharmaceutical and the absence of any research publications detailing its use in vitro, it is not possible to provide the requested detailed application notes and protocols. The core requirements for this topic, including data presentation, experimental protocols, and visualization of signaling pathways, cannot be fulfilled as no such data exists in the public domain.

Researchers and scientists interested in the cellular effects of the individual components of **Vesadol**, Haloperidol and Buzepide, would need to search for literature pertaining to each of these compounds separately. Protocols and data for these individual substances may be available and could serve as a starting point for designing new experiments.

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References

- [1. minclinic.eu \[minclinic.eu\]](https://www.minclinic.eu)
- [2. Autorisation - Minigraphie \[agence-prd.ansm.sante.fr\]](https://agence-prd.ansm.sante.fr)
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